

Application Notes & Protocols: Stability Testing of N-Nitroso-Enalapril in Enalapril Tablets

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

[Get Quote](#)

Introduction

The presence of N-nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers due to their potential carcinogenic properties.[1] **N-nitroso-enalapril** is a nitrosamine impurity that can form in drug products containing enalapril, a widely used angiotensin-converting enzyme (ACE) inhibitor.[2][3][4] This document provides a comprehensive protocol for the stability testing of **N-nitroso-enalapril** in enalapril tablets to ensure product quality, safety, and regulatory compliance. The protocol is designed for researchers, scientists, and drug development professionals involved in the quality control and stability assessment of pharmaceutical products.

The formation of N-nitrosamines, such as **N-nitroso-enalapril**, can occur during the manufacturing process or on storage when a nitrosating agent reacts with a secondary or tertiary amine under acidic conditions.[1][5] Given that enalapril contains both secondary and tertiary amine functional groups, there is a potential risk for the formation of this impurity.[2] Regulatory bodies like the FDA and EMA have established stringent limits for nitrosamine impurities in drug products, making it imperative to monitor their levels throughout the product's shelf life.[1][6]

This protocol is based on the principles outlined in the ICH Q1A(R2) guideline for stability testing of new drug substances and products and incorporates specific considerations for the analysis of nitrosamine impurities.^{[7][8]}

Experimental Protocols

Stability Study Design

A comprehensive stability study for **N-nitroso-enalapril** in enalapril tablets should include long-term, intermediate, and accelerated stability testing, as well as forced degradation studies to understand the potential for **N-nitroso-enalapril** formation.

1.1. Stability Samples

- Product: Enalapril tablets from at least three primary batches.
- Packaging: The tablets should be stored in the proposed commercial packaging.

1.2. Storage Conditions

The following storage conditions are recommended based on ICH Q1A(R2) guidelines:

Study Type	Storage Condition	Minimum Duration
Long-term	25°C ± 2°C / 60% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

1.3. Testing Frequency

Samples should be pulled and tested at the following intervals:

Study Type	Testing Frequency
Long-term	0, 3, 6, 9, 12, 18, 24, 36 months
Intermediate	0, 3, 6 months
Accelerated	0, 3, 6 months

Analytical Methodology

A validated, stability-indicating analytical method is crucial for the accurate quantification of **N-nitroso-enalapril** in enalapril tablets. A high-performance liquid chromatography with mass spectrometry (HPLC-MS) method is generally preferred for its sensitivity and selectivity.

2.1. Sample Preparation

- Weigh and finely powder a representative number of enalapril tablets.
- Accurately weigh a portion of the powdered tablets equivalent to a single dose of enalapril.
- Disperse the powder in a suitable solvent (e.g., a mixture of methanol and water).
- Sonicate for 15 minutes to ensure complete dissolution of **N-nitroso-enalapril**.
- Centrifuge the solution to separate any undissolved excipients.
- Filter the supernatant through a 0.22 µm filter into an HPLC vial.

2.2. Chromatographic Conditions (Example)

Parameter	Condition
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS Detector	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	Monitor for specific precursor > product ion transitions for N-nitroso-enalapril and a suitable internal standard.

2.3. Method Validation

The analytical method must be validated according to ICH Q2(R1) guidelines, including specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).

Forced Degradation Study

Forced degradation studies are essential to identify potential degradation products and to demonstrate the stability-indicating nature of the analytical method.^{[9][10]} These studies also help to understand the conditions under which **N-nitroso-enalapril** formation is accelerated.

3.1. Stress Conditions

Enalapril tablets should be subjected to the following stress conditions:

Stress Condition	Details
Acid Hydrolysis	0.1 M HCl at 60°C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60°C for 24 hours
Oxidative	3% H2O2 at room temperature for 24 hours
Thermal	60°C for 48 hours
Photostability	Expose to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter. A control sample should be protected from light.
Nitrosating Agent	Spike with sodium nitrite (a common nitrosating agent) and store under acidic conditions (e.g., pH 3) at 40°C for 72 hours.

3.2. Data Analysis

Analyze the stressed samples for the presence of **N-nitroso-enalapril** and any other degradation products. The peak purity of enalapril should also be assessed to ensure no co-eluting peaks interfere with its quantification.

Data Presentation

The quantitative data from the stability and forced degradation studies should be summarized in clear and concise tables.

Table 1: Stability Data for **N-Nitroso-Enalapril** in Enalapril Tablets

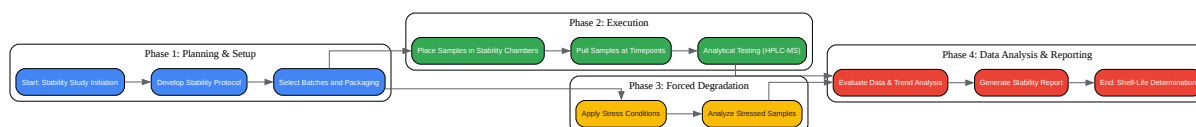
Storage Condition	Timepoint (months)	N-Nitroso-Enalapril (ng/day)*	Other Degradation Products (%)
25°C / 60% RH	0	< LOQ	< 0.1
	3	< LOQ	
	6	< LOQ	
	9	5.2	
	12	7.8	
30°C / 65% RH	0	< LOQ	< 0.1
	3	6.1	
	6	9.5	
40°C / 75% RH	0	< LOQ	< 0.1
	3	15.3	
	6	22.1	

*Calculated based on the maximum daily dose of enalapril.

Table 2: Summary of Forced Degradation Study Results

Stress Condition	N-Nitroso-Enalapril Formation	Major Degradation Products
Acid Hydrolysis	Moderate	Enalaprilat, Diketopiperazine
Base Hydrolysis	Low	Enalaprilat
Oxidative	Negligible	-
Thermal	Low	Diketopiperazine
Photostability	Negligible	-
Nitrosating Agent	Significant	N-Nitroso-Enalapril

Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for the stability testing of **N-nitroso-enalapril** in enalapril tablets.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. An update on latest regulatory guidelines and analytical methodologies for N-nitrosamine impurities in pharmaceutical products – 2024 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. mdpi.com [mdpi.com]
- 3. N-Nitroso Enalapril | SynZeal [synzeal.com]
- 4. veeprho.com [veeprho.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. resolvemass.ca [resolvemass.ca]
- 7. FDA Guidance for Industry: Q1A(R2)Stability Testing of New Drug Substances and Products - ECA Academy [gmp-compliance.org]

- 8. ICH Q1A (R2) Stability testing of new drug substances and drug products - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 9. Study of forced degradation behavior of enalapril maleate by LC and LC-MS and development of a validated stability-indicating assay method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes & Protocols: Stability Testing of N-Nitroso-Enalapril in Enalapril Tablets]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b16334061/docs#application-notes-protocols-stability-testing-of-n-nitroso-enalapril-in-enalapril-tablets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check